

Fmoc-Gly-OPfp: A Comprehensive Technical Guide to Safe Handling for Researchers

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Compound of Interest

Compound Name: Fmoc-Gly-OPfp

Cat. No.: B557581

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This technical guide provides an in-depth overview of the safety data and handling precautions for **Fmoc-Gly-OPfp** (N α -Fmoc-glycine pentafluorophenyl ester), a key reagent in peptide synthesis and drug development.^[1] This document is intended for researchers, scientists, and professionals in the drug development field to ensure the safe and effective use of this compound.

Chemical and Physical Properties


Fmoc-Gly-OPfp is a white crystalline powder.^[1] A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
Chemical Formula	C23H14F5NO4	[2]
Molecular Weight	463.35 g/mol	[3]
CAS Number	86060-85-7	
Melting Point	150-160 °C	
Appearance	White powder	
Solubility	Soluble in DMSO (≥51.1 mg/mL), insoluble in ethanol and water.	
Storage Temperature	Varies by supplier, recommendations include 2-8°C, 15-25°C, and not to exceed -20°C.	

Hazard Identification and Safety Precautions

The primary hazard associated with **Fmoc-Gly-OPfp** is skin irritation. In case of repeated or prolonged exposure, it can cause skin inflammation characterized by itching, scaling, reddening, or blistering. Ingestion and inhalation may also be harmful.

GHS Hazard Information

Pictogram	Signal Word	Hazard Statement
	Warning	H315: Causes skin irritation.

Handling Precautions

To ensure safe handling, the following precautions should be taken:

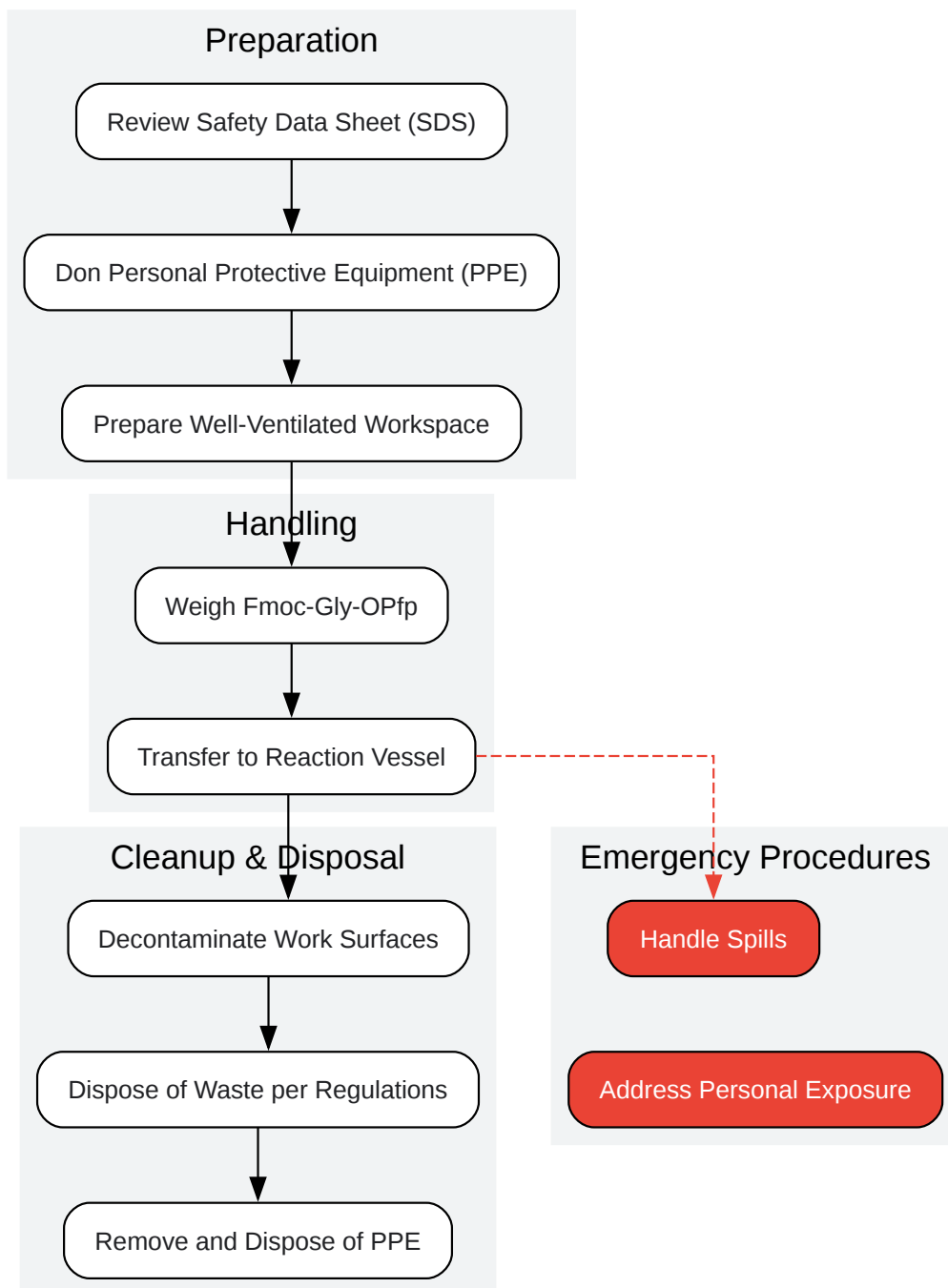
- Engineering Controls: Use process enclosures, local exhaust ventilation, or other engineering controls to keep airborne levels below recommended exposure limits.
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear splash goggles.
- Skin Protection: Wear a full suit, boots, and gloves.
- Respiratory Protection: A dust respirator should be used. In case of insufficient ventilation, wear suitable respiratory equipment. A self-contained breathing apparatus should be used to avoid inhalation of the product.
- General Hygiene: Do not ingest. Avoid contact with skin and eyes. Do not breathe dust. Keep away from heat and sources of ignition. Ground all equipment containing the material.

Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling **Fmoc-Gly-OPfp** in a laboratory setting.

Safe Handling Workflow for Fmoc-Gly-OPfp

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **Fmoc-Gly-OPfp**

First Aid Measures

A summary of first aid measures is provided in Table 2.

Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Wash clothing before reuse. Get medical attention.
Eye Contact	Check for and remove any contact lenses. Immediately flush eyes with plenty of water for at least 15 minutes. Get medical attention.
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. If large quantities are swallowed, call a physician immediately.

Spill and Disposal Procedures

Spill Response

- Small Spill: Use appropriate tools to put the spilled solid in a convenient waste disposal container.
- Large Spill: Use a shovel to put the material into a convenient waste disposal container.

Disposal

Waste must be disposed of in accordance with federal, state, and local environmental control regulations. The products of degradation are more toxic than the product itself.

Storage and Stability

Fmoc-Gly-OPfp should be stored in a tightly closed container in a cool, well-ventilated area. Recommended storage temperatures vary by supplier, so it is crucial to follow the specific instructions on the product label. The product is stable under recommended storage conditions. Hazardous decomposition products include carbon oxides, nitrogen oxides, halogenated compounds, and hydrogen fluoride.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. peptide.com [peptide.com]
- 3. chemwhat.com [chemwhat.com]
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